

VE607: Application Notes and Protocols for Preclinical Research

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Compound of Interest

Compound Name: VE607

Cat. No.: B5059639

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Introduction

VE607 is a small molecule inhibitor of SARS-CoV-2 entry, showing promise in preclinical studies. It functions by targeting the Spike glycoprotein of the virus, a critical component for viral entry into host cells. This document provides detailed application notes on the solubility and preparation of **VE607** for experimental use, along with protocols for key in vitro and in vivo assays. Commercially available **VE607** is a mixture of three stereoisomers: (S,S)-**VE607**, (R,R)-**VE607**, and (R,S)-**VE607**.

Physicochemical Properties and Solubility

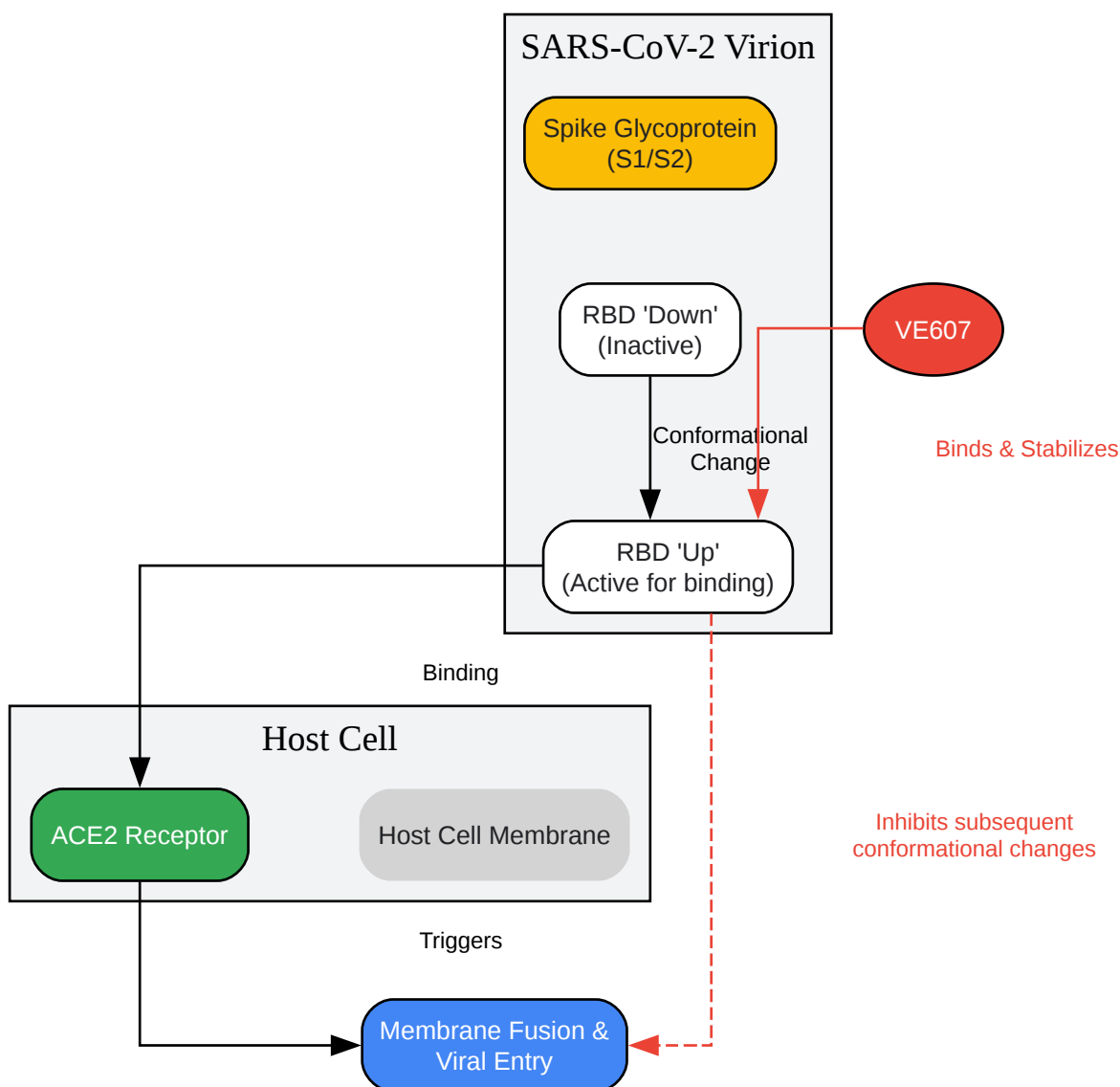
Proper handling and solubilization of **VE607** are critical for accurate and reproducible experimental results. Based on available data, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing stock solutions.

Table 1: **VE607** Solubility and Storage

Parameter	Details	Source
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[1] [2]
Stock Solution Concentration	A 100 mM stock solution in 100% DMSO has been reported for a VE607 analog, suggesting high solubility for VE607.	[1]
Storage of Stock Solution	Aliquot and store at -20°C or -80°C to minimize freeze-thaw cycles.	General Lab Practice
Appearance	Solid powder	N/A

Mechanism of Action: SARS-CoV-2 Entry Inhibition

VE607 inhibits SARS-CoV-2 entry by binding to the Receptor Binding Domain (RBD) of the Spike glycoprotein.[\[2\]](#)[\[3\]](#) This interaction stabilizes the RBD in an "up" conformation.[\[3\]](#) While seemingly counterintuitive as the "up" conformation is necessary for receptor binding, this stabilization is believed to interfere with the subsequent conformational changes required for membrane fusion and viral entry. In silico docking studies suggest that **VE607** binds at the RBD-ACE2 interface.[\[3\]](#)



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Caption: **VE607** binds to and stabilizes the 'up' conformation of the Spike RBD, inhibiting viral entry.

Experimental Data Summary

VE607 has demonstrated inhibitory activity against both authentic SARS-CoV-2 and pseudoviruses expressing the Spike protein of various variants of concern.

Table 2: In Vitro Efficacy and Cytotoxicity of **VE607**

Assay	Virus/Cell Line	Endpoint	Result
Authentic Virus Inhibition	SARS-CoV-2 (D614G)	IC ₅₀	2.42 µM[2]
Pseudovirus Inhibition	SARS-CoV-1 Spike	IC ₅₀	1.47 µM
Pseudovirus Inhibition	SARS-CoV-2 VOCs (Alpha, Beta, Gamma, Delta, Omicron BA.1 & BA.2)	IC ₅₀	Low micromolar range
Cytotoxicity	293T-ACE2 cells	CC ₅₀	> 100 µM[2]
Cytotoxicity	Vero-E6 cells	CC ₅₀	> 100 µM[2]

Table 3: In Vivo Pharmacokinetics and Efficacy of **VE607**

Species	Model	Administration	Dose	Key Findings
Mouse	K18-hACE2	Intraperitoneal (i.p.)	25 mg/kg	- Achieved lung concentration of 2.6 µM. - Reduced viral replication in lungs by 37-fold. [3]
Mouse	K18-hACE2	Intraperitoneal (i.p.)	12.5, 25, 50 mg/kg	Pharmacokinetic studies showed accumulation primarily in the spleen, liver, and kidneys.

Experimental Protocols

Protocol 1: Preparation of VE607 Stock Solution

This protocol describes the preparation of a high-concentration stock solution of **VE607** in DMSO.

Materials:

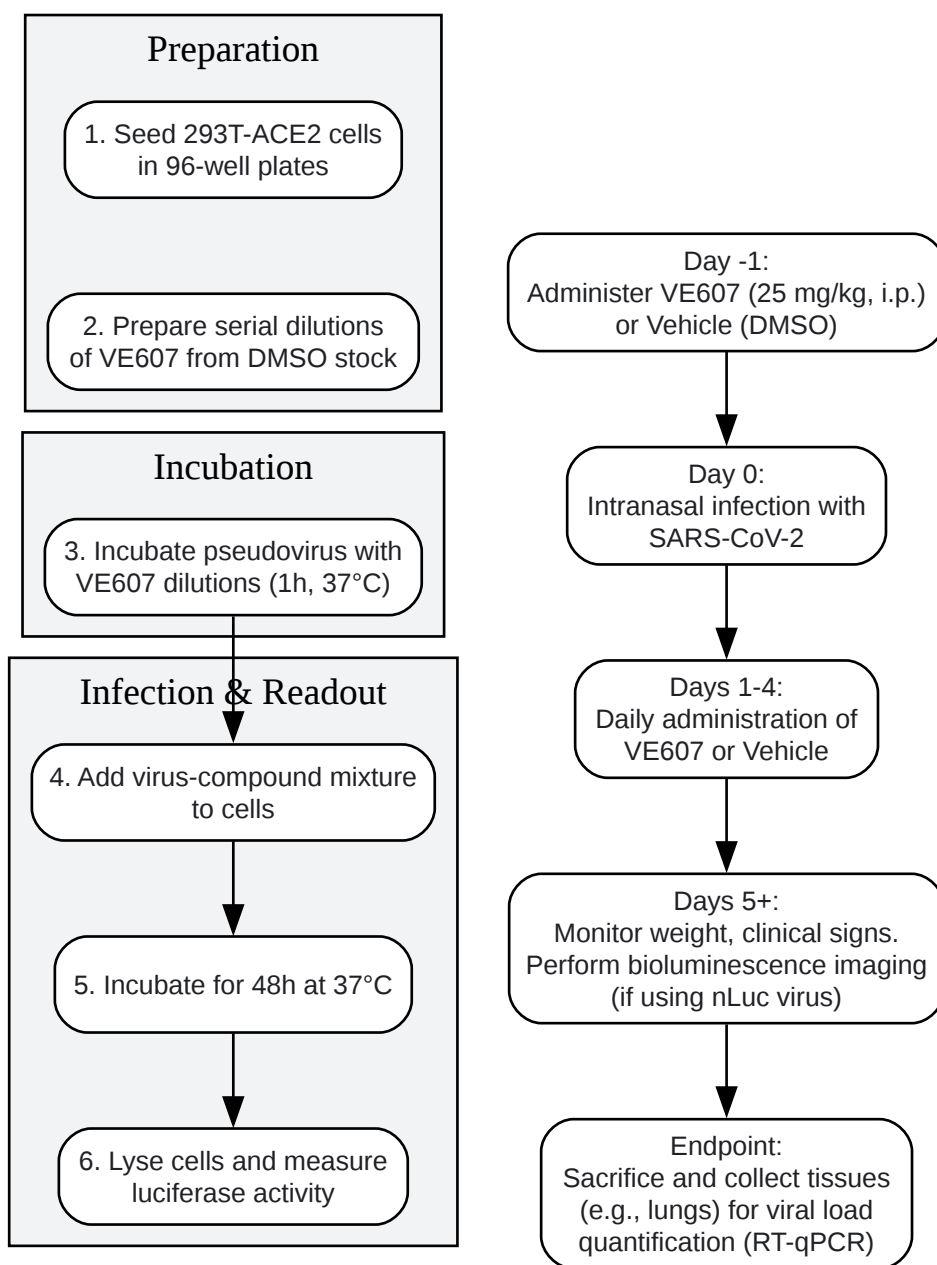
- **VE607** powder
- Anhydrous/molecular biology grade DMSO
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Calibrated balance and weighing paper/boat

Procedure:

- **Weighing:** In a sterile environment (e.g., a chemical fume hood or biosafety cabinet), accurately weigh the desired amount of **VE607** powder.
- **Solubilization:** Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., for a 10 mM stock, add the calculated volume of DMSO to the weighed powder).
- **Mixing:** Vortex the solution thoroughly until the **VE607** powder is completely dissolved. Gentle warming (e.g., to 37°C) may be applied if necessary to aid dissolution, but check for compound stability information if available.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile cryovials to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C, protected from light.

Protocol 2: In Vitro Pseudovirus Neutralization Assay

This protocol outlines a method to assess the inhibitory activity of **VE607** against SARS-CoV-2 Spike-pseudotyped lentiviral or retroviral particles.



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References

- 1. VE607 stabilizes SARS-CoV-2 Spike in the “RBD-up” conformation and inhibits viral entry - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
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